

# A Comprehensive Technical Guide to (S)-(-)-2-Acetoxypropionic Acid

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## Compound of Interest

Compound Name: (S)-(-)-2-Acetoxypropionic acid

Cat. No.: B1368166

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## Abstract

**(S)-(-)-2-Acetoxypropionic acid**, a chiral building block, holds significant importance in the realms of pharmaceutical and agrochemical synthesis. This technical guide provides an in-depth exploration of its core attributes, including its chemical identity, physicochemical properties, synthesis methodologies, and diverse applications. As a versatile intermediate, understanding its characteristics is paramount for leveraging its full potential in research and development. This document serves as a comprehensive resource, consolidating critical information to facilitate its effective and safe utilization.

## Chemical Identity and Molecular Structure

**(S)-(-)-2-Acetoxypropionic acid**, also known by its synonym (-)-O-Acetyl-L-lactic acid, is a chiral carboxylic acid.<sup>[1][2][3][4][5][6]</sup> Its unique structure, featuring an acetoxy group at the alpha-position to the carboxylic acid, imparts specific reactivity and stereochemistry that are highly valued in organic synthesis.

- CAS Number: 6034-46-4<sup>[1][3][4][6][7][8]</sup>
- Molecular Formula: C<sub>5</sub>H<sub>8</sub>O<sub>4</sub><sup>[1][2][4][6][8][9]</sup>
- Molecular Weight: 132.11 - 132.12 g/mol <sup>[1][2][6][8][9]</sup>

- IUPAC Name: (S)-2-(acetyloxy)propanoic acid[2]

The stereochemistry of this compound is crucial, with the (S)-enantiomer exhibiting a negative optical rotation.[2]

## Structural Representation:

Caption: Molecular structure of **(S)-(-)-2-Acetoxypionic acid**.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **(S)-(-)-2-Acetoxypionic acid** is essential for its handling, storage, and application in various experimental setups.

Property	Value	Source
Appearance	Colorless clear liquid	[1]
Density	1.162 - 1.18 g/mL at 20-25 °C	[1][2][7]
Boiling Point	115-117 °C at 2 mmHg; 141-143 °C at 20 mmHg	[1][2][7]
Refractive Index	n <sub>20/D</sub> 1.422 - 1.423	[1][2][7]
Optical Rotation	[α] <sub>20/D</sub> -44° to -55° (c=7 in CHCl <sub>3</sub> )	[1][2]
Purity	≥ 98% (Assay by titration)	[1]

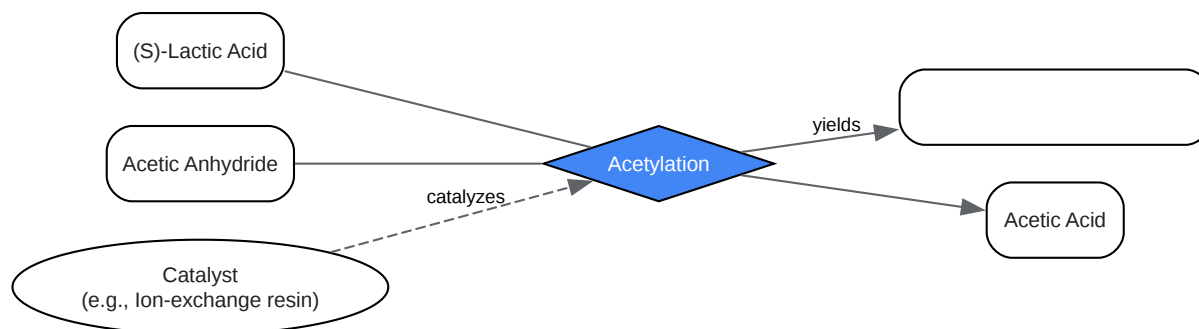
Storage: It is recommended to store the compound at 2 - 8 °C to maintain its stability and purity.[1][6]

## Synthesis Methodologies

The primary route for synthesizing 2-Acetoxypionic acid involves the acetoxylation of lactic acid.

## Acetoxylation of Lactic Acid

This method utilizes acetic anhydride or acetic acid to acetylate lactic acid. The reaction can be catalyzed by ion-exchange resins or zeolites, offering an efficient and selective pathway to the desired product.[2] A continuous process for preparing (S)-2-acetoxypropionic acid from an aqueous solution of lactic acid and acetic anhydride in acetic acid has also been developed, highlighting its industrial relevance.[10]



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